

# Roemerine solubility and stability in DMSO for experiments

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# **Application Notes and Protocols for Roemerine** in DMSO

# For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the solubilization and use of **Roemerine** in Dimethyl Sulfoxide (DMSO) for experimental purposes. The following sections cover solubility, stability, preparation of stock solutions, and protocols for common in vitro assays.

**Roemerine Properties** 

Property	Value	Source
Molecular Formula	C18H17NO2	INVALID-LINK
Molecular Weight	279.34 g/mol	INVALID-LINK
Appearance	Solid	General knowledge

# Solubility of Roemerine in DMSO

**Roemerine** exhibits high solubility in DMSO, making it a suitable solvent for preparing stock solutions for in vitro and in vivo studies.



#### Quantitative Solubility Data:

Parameter	Value	Notes
Solubility in DMSO	100 mg/mL	Sonication may be required to achieve complete dissolution at this concentration.[1]
Molar Concentration	358.00 mM	Calculated based on a molecular weight of 279.34 g/mol .[1]

# Stability and Storage of Roemerine in DMSO

Proper storage of **Roemerine** stock solutions in DMSO is critical to maintain its biological activity and prevent degradation.

Storage Recommendations for **Roemerine**-DMSO Solutions:

Storage Temperature	Duration	Conditions
-20°C	1 month	Sealed container, protected from moisture and light.[1]
-80°C	6 months	Sealed container, protected from moisture and light.[1]

#### General Stability Considerations:

- Hygroscopicity of DMSO: DMSO is hygroscopic and readily absorbs water from the atmosphere. This can lead to compound precipitation and degradation over time. It is crucial to use anhydrous DMSO and keep containers tightly sealed.
- Freeze-Thaw Cycles: While many compounds are stable through several freeze-thaw cycles, it is best practice to aliquot stock solutions into single-use volumes to minimize their impact.
- Light Sensitivity: Roemerine should be protected from light to prevent potential photodegradation.



# Experimental Protocols Preparation of a 10 mM Roemerine Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Roemerine** in DMSO.

#### Materials:

- Roemerine (solid)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated balance

#### Protocol:

- Weighing Roemerine: Accurately weigh out 2.8 mg of Roemerine powder and place it into a sterile microcentrifuge tube.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the tube containing the **Roemerine**.
- Dissolution: Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes.
- Visual Inspection: Visually inspect the solution to ensure that all solid has dissolved and the solution is clear.
- Aliquoting: Aliquot the 10 mM stock solution into smaller, single-use sterile tubes to avoid repeated freeze-thaw cycles.

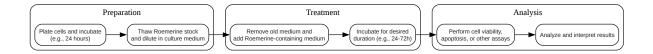


Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months), protected from light.[1]

## General Protocol for In Vitro Cell-Based Assays

This protocol provides a general workflow for treating cultured cells with **Roemerine**.

Workflow Diagram:



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Caption: General workflow for in vitro cell-based assays with **Roemerine**.

#### Protocol:

- Cell Seeding: Seed cells in a multi-well plate at the desired density and allow them to adhere and grow for 24 hours.
- Preparation of Working Solution: On the day of the experiment, thaw an aliquot of the
  Roemerine stock solution at room temperature. Prepare the desired final concentrations of
  Roemerine by diluting the stock solution in fresh, pre-warmed cell culture medium.
  - Note on DMSO Concentration: The final concentration of DMSO in the culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in the experiment.
- Cell Treatment: Remove the old medium from the cells and replace it with the medium containing the different concentrations of Roemerine. Include a vehicle control and an untreated control.



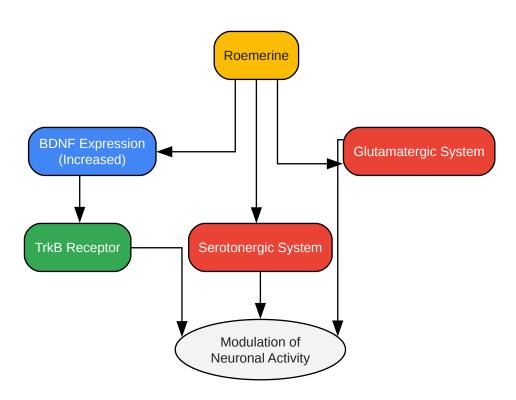
- Incubation: Incubate the cells for the desired experimental duration (e.g., 24, 48, or 72 hours).
- Downstream Analysis: Following incubation, perform the desired assay, such as an MTT assay for cell viability, a flow cytometry-based assay for apoptosis, or a Western blot for protein expression.

# **Signaling Pathways Associated with Roemerine**

**Roemerine** has been shown to modulate several key signaling pathways, which are relevant to its observed biological activities, including antibacterial, anticancer, and neuroprotective effects.

## Roemerine's Influence on Neuronal Signaling

**Roemerine** has been reported to affect neuronal activity by increasing the expression of Brain-Derived Neurotrophic Factor (BDNF) and modulating the serotonergic and glutamatergic systems.



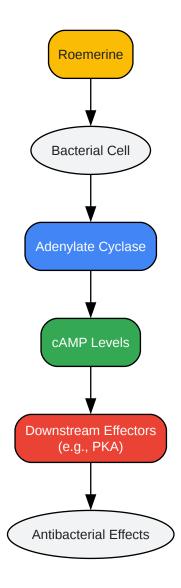
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Caption: **Roemerine**'s modulation of neuronal signaling pathways.



## **Proposed Antibacterial Mechanism via cAMP Pathway**

The antibacterial effects of **Roemerine** may be mediated through the regulation of the cyclic AMP (cAMP) signaling pathway.



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Caption: Proposed antibacterial mechanism of Roemerine via the cAMP pathway.

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#### References

- 1. Evaluation of cytotoxic activity and anticancer potential of indigenous Rosemary (Rosmarinus officinalis L.) and Oregano (Origanum vulgare L.) dry extracts on MG-63 bone osteosarcoma human cell line PMC [pmc.ncbi.nlm.nih.gov]
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